

(S)-2-Chloro-3-methylbutyric Acid: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: (S)-2-Chloro-3-methylbutyric acid

CAS No.: 26782-74-1

Cat. No.: B1631064

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Executive Summary & Immediate Safety Directive

(S)-2-Chloro-3-methylbutyric acid (CAS: 26782-74-1) presents a dual-hazard profile: it is corrosive (Skin Corr.[1] 1B) and a halogenated organic compound.[2][3][4][5][6]

CRITICAL OPERATIONAL DIRECTIVE:

- DO NOT dispose of this substance down the drain, even if neutralized. The halogenated carbon backbone persists after acid-base neutralization, classifying it as regulated halogenated waste.
- DO NOT mix with non-halogenated solvents (e.g., acetone, ethanol) unless unavoidable during extraction, as this increases disposal costs and complicates incineration.
- DO NOT mix with strong oxidizers or alkali metals.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in designing a safe waste stream.

Property	Data	Operational Implication
Chemical Name	(S)-2-Chloro-3-methylbutyric acid	Chiral halogenated carboxylic acid
CAS Number	26782-74-1 (S-isomer) / 921-08-4 (racemic)	Use for waste labeling and inventory
Physical State	Liquid (Colorless to Yellow)	High viscosity; requires careful pouring
Acidity (pKa)	~2.8 - 3.0 (Estimated)	Stronger acid than acetic acid; corrosive to tissue
Flash Point	~81°C - 109°C	Combustible; keep away from open flames
GHS Classification	Skin Corr.[1][7][8][9][10][11][12][13] 1B, Eye Dam. 1	Requires full face shield and chemically resistant gloves
Waste Code	D002 (Corrosive), Halogenated	Must be incinerated; requires segregation

Waste Stream Management & Disposal Protocols

The "Cradle-to-Grave" Workflow

The disposal pathway for **(S)-2-Chloro-3-methylbutyric acid** is strictly regulated due to its organochlorine nature. Unlike simple mineral acids (HCl, H₂SO₄), you cannot simply neutralize and dilute this compound for sewer discharge.

Scenario A: Disposal of Pure/Stock Chemical

- Container: Use the original container if intact. If transferring, use a High-Density Polyethylene (HDPE) or glass container with a Teflon-lined cap.
- Labeling: Affix a hazardous waste tag immediately.[4]
 - Constituents: "**(S)-2-Chloro-3-methylbutyric acid**"[1][8][10]
 - Hazard Checkboxes: Corrosive Toxic Halogenated

- Storage: Store in the Acid Cabinet, specifically within a secondary containment tray dedicated to halogenated acids. Do not store with nitric acid (oxidizer).

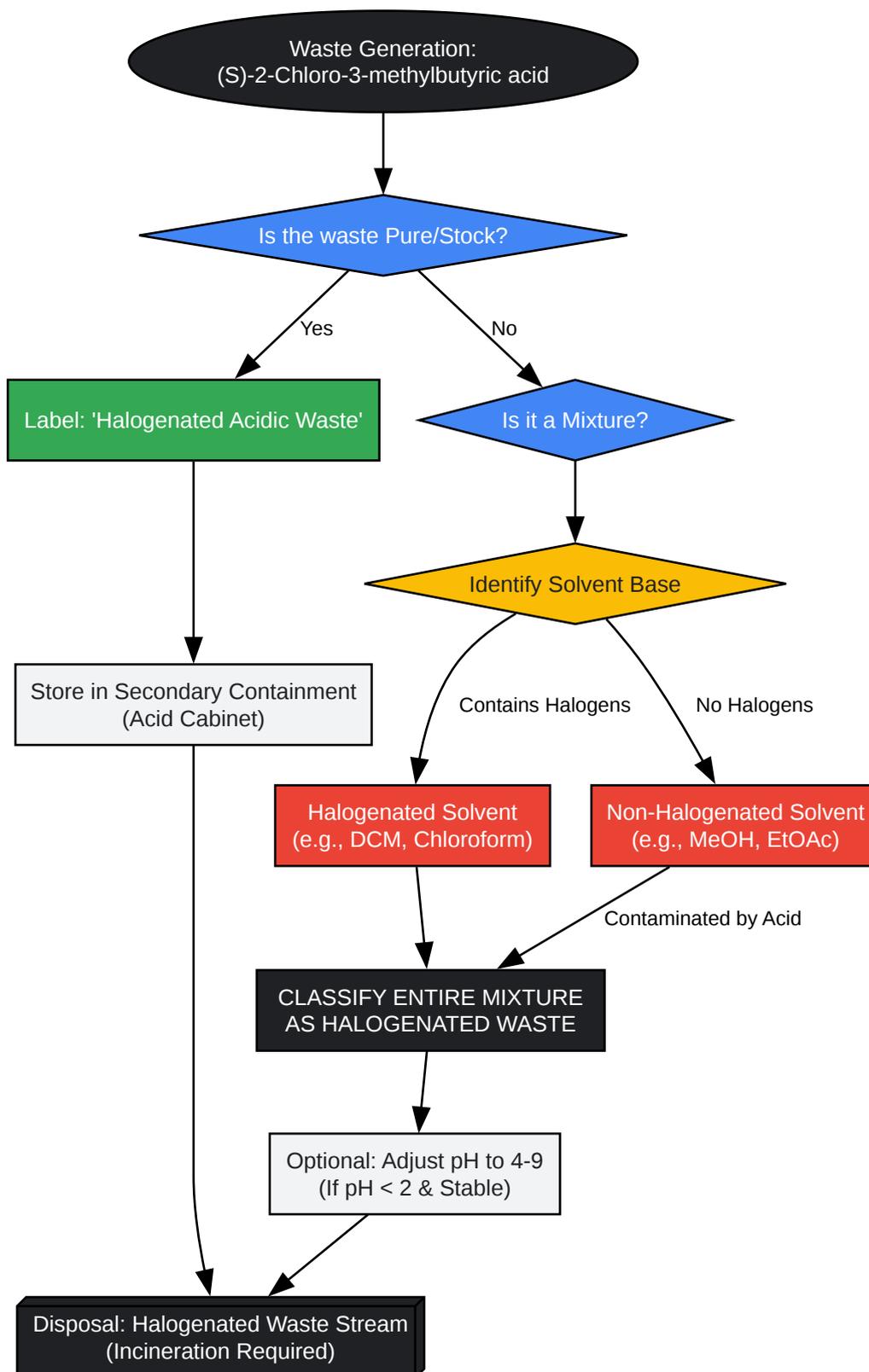
Scenario B: Disposal of Reaction Mixtures

If the acid is part of a reaction mixture (e.g., dissolved in DCM or Ethyl Acetate):

- Segregation is Key: If the solvent is halogenated (e.g., Dichloromethane), the entire mixture is Halogenated Waste.
- Cross-Contamination: If the solvent is non-halogenated (e.g., Methanol), adding this acid converts the entire volume into "Halogenated Waste" for pricing/incineration purposes.
- pH Adjustment: If the waste solution is extremely acidic ($\text{pH} < 2$), it is best practice to adjust the pH to 4–9 using a dilute base (Sodium Bicarbonate) before placing it in the waste drum to prevent drum corrosion or off-gassing, provided the reaction is not violent.

Decision Logic: Waste Stream Selection

The following diagram illustrates the decision-making process for disposing of **(S)-2-Chloro-3-methylbutyric acid**.



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Figure 1: Decision tree for classifying and segregating **(S)-2-Chloro-3-methylbutyric acid** waste.

Emergency Spill Procedures

In the event of a spill, immediate action is required to prevent surface corrosion and vapor inhalation.

PPE Requirements[8][11][12][13][14][15]

- Gloves: Nitrile (Double gloved) or Viton (Best). Latex is insufficient.
- Eye Protection: Chemical splash goggles (Face shield recommended for spills > 100mL).
- Respiratory: If outside a fume hood, use a respirator with Organic Vapor/Acid Gas cartridges.

Step-by-Step Cleanup Protocol

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- Ventilate: Open windows or maximize fume hood draw if safe to do so.
- Neutralize:
 - Do not use water initially (may spread the acid).
 - Cover the spill with a Dry Neutralizer (Sodium Bicarbonate/Soda Ash or a commercial Acid Spill Kit).
 - Wait for the fizzing (CO₂ evolution) to cease.
- Absorb: Once neutralized (pH test paper shows pH 6-8), absorb the slush with an inert material like vermiculite or dry sand. Avoid sawdust (combustible reaction with strong acids/oxidizers).
- Collect: Scoop into a heavy-duty plastic bag or wide-mouth jar.
- Label: "Debris from Acid Spill - Contains Halogenated Organics." [3][5]

Scientific Rationale & Compatibility

Why Segregation Matters

Laboratories often pay for waste disposal by volume and type.[6]

- Halogenated Waste requires high-temperature incineration (>1100°C) with specific scrubbers to capture acidic gases (HCl) and prevent dioxin formation.
- Non-Halogenated Waste (fuels blending) is often cheaper.
- The Trap: Adding even 1% **(S)-2-Chloro-3-methylbutyric acid** to a 20L drum of Ethanol makes the entire drum Halogenated Waste, tripling disposal costs. Always segregate small quantities of this acid into a dedicated "Halogenated" satellite container.

Incompatibilities

- Bases: Exothermic reaction. Violent boiling may occur if mixed rapidly with concentrated NaOH/KOH.
- Oxidizers: Reaction with strong oxidizers can release toxic chlorine gas () or HCl vapors.

References

- PubChem. "(2S)-2-Chloro-3-methylbutanoic acid | C5H9ClO2 | CID 5324925." [1][10] National Library of Medicine. [\[Link\]](#)
- Temple University Environmental Health & Radiation Safety. "Halogenated Solvents in Laboratories." [\[Link\]](#)
- EPFL (École Polytechnique Fédérale de Lausanne). "Procedures for the Laboratory-Scale Treatment of Surplus and Waste Chemicals." [\[Link\]](#)

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Sources

- [1. \(2S\)-2-Chloro-3-methylbutanoic acid | C₅H₉ClO₂ | CID 5324925 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. geotechenv.com \[geotechenv.com\]](#)
- [3. vumc.org \[vumc.org\]](#)
- [4. campusoperations.temple.edu \[campusoperations.temple.edu\]](#)
- [5. calpaclab.com \[calpaclab.com\]](#)
- [6. Chimactiv - Interactive numerical educational resources for the analysis of complex media \[chimactiv.agroparistech.fr\]](#)
- [7. 2-Chloro-3-methylbutanoicacid | CAS#:921-08-4 | Chemsrcc \[chemsrc.com\]](#)
- [8. chembk.com \[chembk.com\]](#)
- [9. chemscene.com \[chemscene.com\]](#)
- [10. \(S\)-2-Chloro-3-methylbutyric Acid 98.0+%, TCI America™ | Fisher Scientific \[fishersci.ca\]](#)
- [11. prod.adv-bio.com \[prod.adv-bio.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. braun.matse.illinois.edu \[braun.matse.illinois.edu\]](#)
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